

Selecting the right solvent for Ethyl-D5 methanesulfonate formulations

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Compound of Interest

Compound Name: Ethyl-D5 methanesulfonate

Cat. No.: B170091

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Technical Support Center: Ethyl-D5 Methanesulfonate Formulations

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Ethyl-D5 methanesulfonate**.

Frequently Asked Questions (FAQs)

Q1: What is **Ethyl-D5 methanesulfonate** and what are its primary applications?

Ethyl-D5 methanesulfonate is the deuterated form of ethyl methanesulfonate (EMS), a well-known monofunctional ethylating agent. It is primarily used as a mutagen in genetic research to induce point mutations, specifically G:C to A:T transitions, through the alkylation of guanine.[1] [2] The deuterium labeling makes it suitable for use as an internal standard in mass spectrometry-based studies for the quantification of its non-deuterated counterpart.

Q2: What are the key physicochemical properties of **Ethyl-D5 methanesulfonate**?

Ethyl-D5 methanesulfonate is a liquid at room temperature, appearing colorless to light yellow.[3] While specific data for the deuterated form is limited, the properties of ethyl methanesulfonate (EMS) are well-characterized and serve as a close proxy.

Physicochemical Properties of Ethyl Methanesulfonate

| Property | Value |
|-------------------|----------------------------------|
| Molecular Formula | C3H3D5O3S |
| Molecular Weight | 129.19 g/mol |
| Appearance | Colorless to light yellow liquid |
| Boiling Point | 85–86 °C at 10 mmHg[1] |
| Density | ~1.206 g/mL at 20 °C |

Q3: Which solvents are recommended for dissolving **Ethyl-D5 methanesulfonate**?

Ethyl-D5 methanesulfonate, similar to EMS, is a polar compound and is highly soluble in a range of organic solvents. For most applications, Dimethyl sulfoxide (DMSO) is a common choice for preparing high-concentration stock solutions. Other suitable solvents include ethanol, acetone, and chloroform. It is slightly soluble in water.

Troubleshooting Solvent Selection

Q4: I am having trouble dissolving **Ethyl-D5 methanesulfonate**. What should I do?

If you are experiencing solubility issues, consider the following troubleshooting steps:

- **Increase Sonication:** Gentle warming to 37°C and vortexing or sonication can aid in the dissolution process.
- **Try a Different Solvent:** If the compound remains insoluble in your chosen solvent, switch to an alternative from the recommended list. DMSO is often a good starting point for achieving higher concentrations.
- **Small-Scale Trial:** Before dissolving your entire sample, test the solubility of a small aliquot in the intended solvent to avoid loss of valuable material.

Quantitative Solubility Data for Ethyl Methanesulfonate (as a proxy)

| Solvent | Solubility |
|------------|-------------------------|
| Water | 50-100 mg/mL at 27.2 °C |
| Chloroform | 200 mg/mL |
| DMSO | ≥ 100 mg/mL |
| Ethanol | Highly soluble |
| Acetone | Highly soluble |

Q5: How stable is **Ethyl-D5 methanesulfonate** in solution?

Ethyl-D5 methanesulfonate is susceptible to hydrolysis in aqueous solutions, breaking down into ethanol and methanesulfonic acid. The rate of hydrolysis is dependent on pH and temperature. In organic solvents, it is generally more stable, especially when stored under anhydrous conditions. For long-term storage of solutions, it is recommended to store aliquots at -20°C or -80°C to minimize degradation. Avoid repeated freeze-thaw cycles.

Stability of Ethyl Methanesulfonate in Aqueous Solution

| Temperature (°C) | Half-life (hours) |
|------------------|--------------------|
| 0 | 1716.0 |
| 25 | 48.5 |
| 37 | ~15 (interpolated) |

Experimental Protocols

Protocol for Determining the Solubility of **Ethyl-D5 Methanesulfonate**

This protocol utilizes the shake-flask method, a reliable technique for determining the equilibrium solubility of a compound.

Methodology:

- Preparation: Add an excess amount of **Ethyl-D5 methanesulfonate** to a known volume of the desired solvent in a sealed glass vial.
- Equilibration: Agitate the vial on a shaker at a constant temperature (e.g., 25°C) for 24-48 hours to ensure the solution reaches equilibrium.
- Phase Separation: Centrifuge the vial to pellet the undissolved solute.
- Filtration: Carefully filter the supernatant through a chemically inert syringe filter (e.g., PTFE) into a clean vial.
- Quantification: Determine the concentration of **Ethyl-D5 methanesulfonate** in the filtrate using a validated analytical method such as HPLC or GC-MS.
- Calculation: Express the solubility in mg/mL or mol/L.

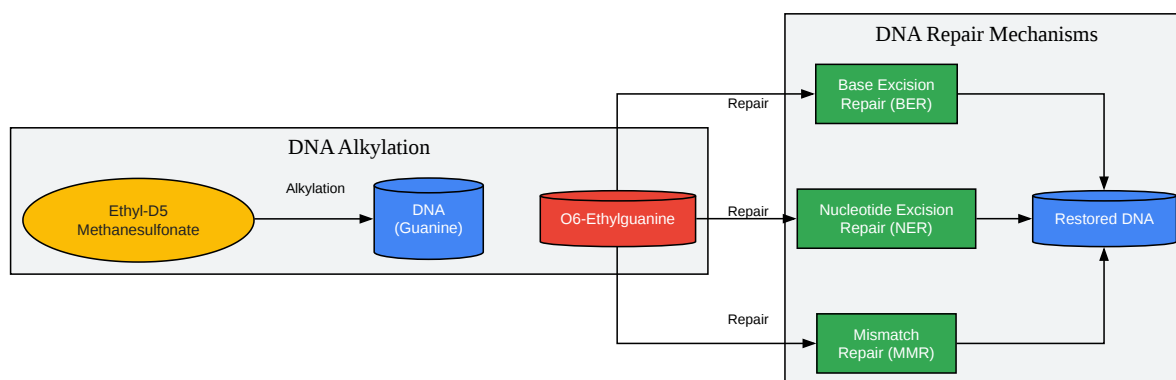
Protocol for Assessing the Stability of **Ethyl-D5 Methanesulfonate** in a Selected Solvent

This protocol outlines a general procedure for evaluating the stability of **Ethyl-D5 methanesulfonate** in a specific solvent over time.

Methodology:

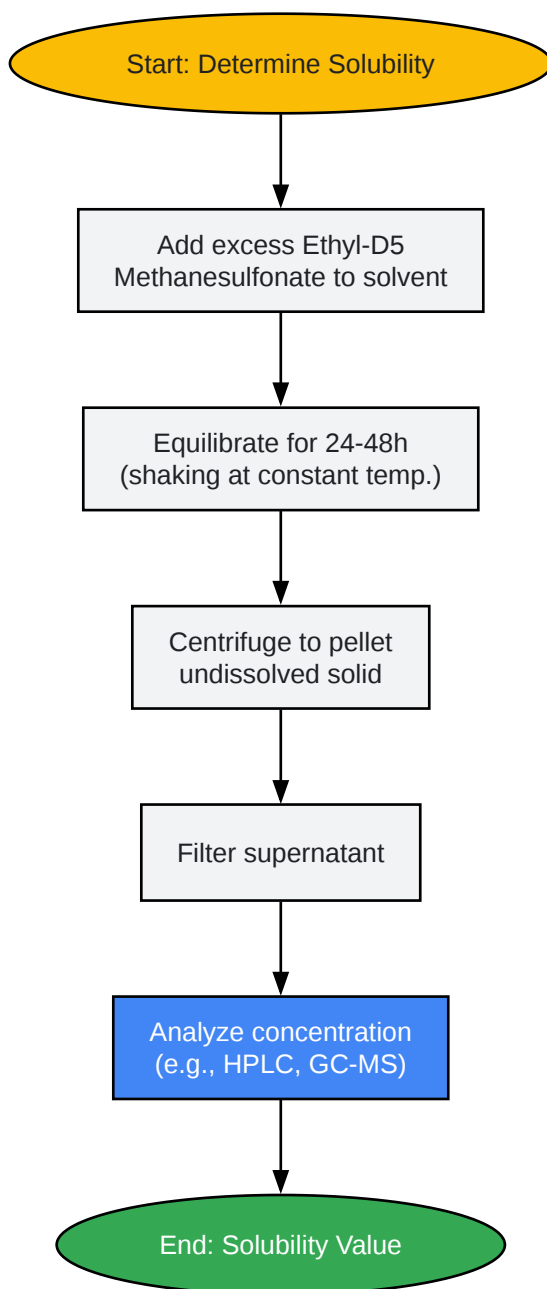
- Solution Preparation: Prepare a stock solution of **Ethyl-D5 methanesulfonate** in the solvent of interest at a known concentration.
- Storage Conditions: Aliquot the solution into several sealed vials and store them under defined conditions (e.g., room temperature, 4°C, -20°C). Protect from light if the compound is light-sensitive.
- Time Points: At specified time intervals (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), retrieve a vial from each storage condition.
- Analysis: Analyze the concentration of **Ethyl-D5 methanesulfonate** remaining in the solution using a validated stability-indicating analytical method (e.g., HPLC, GC-MS).
- Data Evaluation: Plot the concentration of **Ethyl-D5 methanesulfonate** as a function of time for each storage condition to determine the degradation rate and half-life.

Visualizations



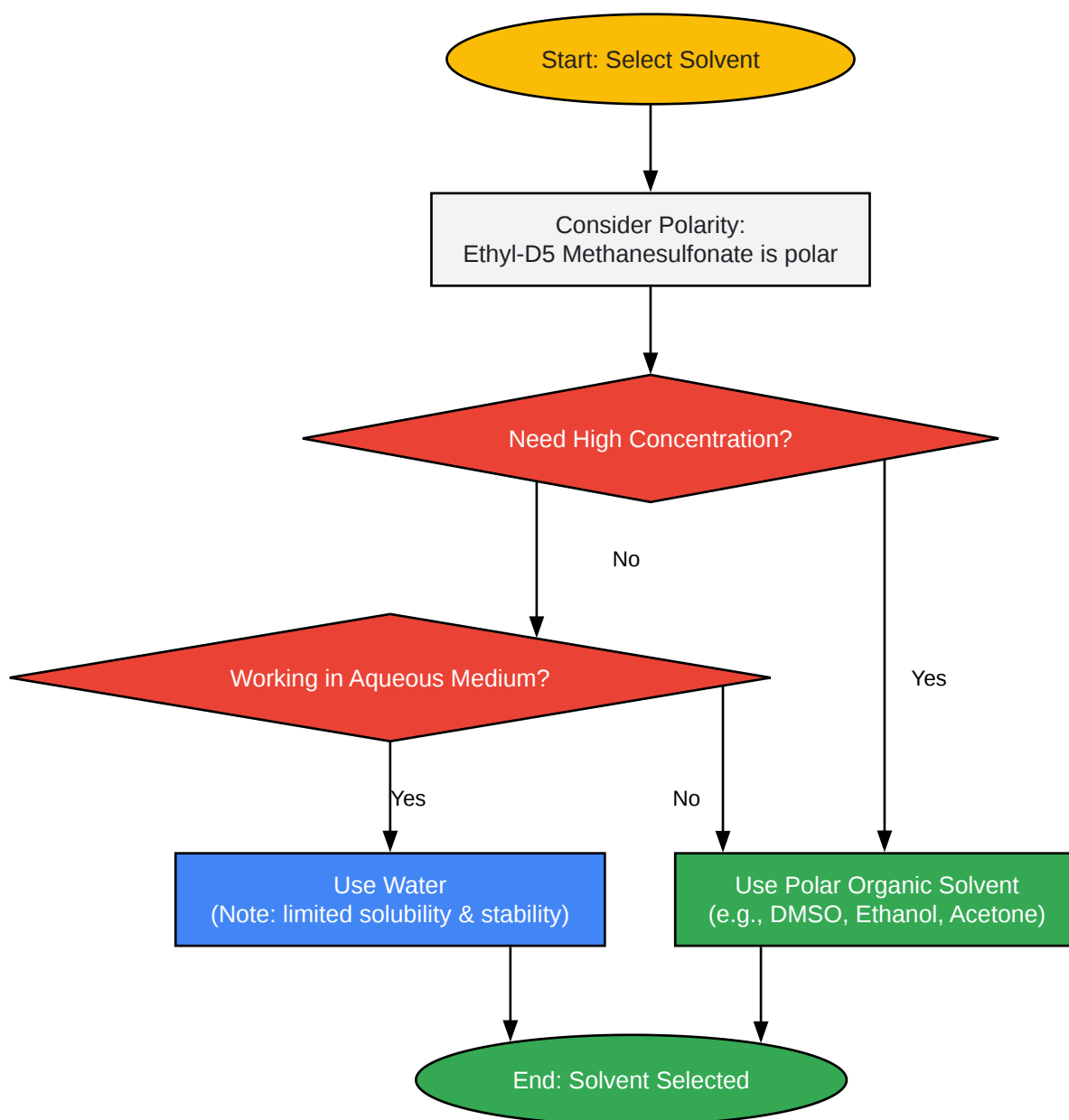
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Caption: DNA alkylation by **Ethyl-D5 methanesulfonate** and subsequent repair pathways.



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Caption: Experimental workflow for determining the solubility of **Ethyl-D5 methanesulfonate**.



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Caption: Logical relationship for selecting the appropriate solvent for **Ethyl-D5 methanesulfonate**.

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